

Spectroscopic Profile of Spiro[4.4]nona-2,7-diene: A Technical Guide

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Compound of Interest

Compound Name: *Spiro[4.4]nona-2,7-diene*

CAS No.: 111769-82-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental spectroscopic properties of **Spiro[4.4]nona-2,7-diene**, a key structural motif in various areas of chemical research. Due to the limited availability of public domain raw spectroscopic data for **Spiro[4.4]nona-2,7-diene**, this guide also includes comparative data for the closely related isomer, Spiro[4.4]nona-1,3-diene, to provide valuable context and analytical guidance. Furthermore, detailed experimental protocols for the acquisition of key spectroscopic data are presented to facilitate the characterization of this and similar spirocyclic compounds.

Core Spectroscopic Data

While specific quantitative data for **Spiro[4.4]nona-2,7-diene** is primarily available through subscription-based spectral databases, this section summarizes the available information and provides detailed data for a key isomer for comparative purposes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **Spiro[4.4]nona-2,7-diene**, both ^1H and ^{13}C NMR data are essential for confirming the connectivity and chemical environment of the atoms.

Spiro[4.4]nona-2,7-diene:

Commercially available ^{13}C NMR and FTIR spectra for **Spiro[4.4]nona-2,7-diene** can be found on spectral databases such as SpectraBase, provided by Wiley.^[1]

Comparative Data: Spiro[4.4]nona-1,3-diene

The following tables present the ^1H and ^{13}C NMR spectral data for the isomer Spiro[4.4]nona-1,3-diene, as reported by van de Ven and de Haan (1975).^{[2][3]} This data can serve as a useful reference for interpreting the spectra of other spiro[4.4]diene isomers.

Table 1: ^1H NMR Chemical Shifts and Coupling Constants for Spiro[4.4]nona-1,3-diene^[2]

Proton	Chemical Shift (ppm)	Coupling Constants (Hz)
H1, H4	6.27	$J_{1,2} = 5.20$
H2, H3	6.38	$J_{1,3} = 1.35$
H6, H9	2.19	$J_{1,4} = 1.30$
H7, H8	1.70	$J_{2,3} = 2.00$
		$J_{2,4} = 1.35$

Table 2: ^{13}C NMR Chemical Shifts for Spiro[4.4]nona-1,3-diene^[2]

Carbon	Chemical Shift (ppm)
C1, C4	134.3
C2, C3	131.8
C5 (spiro)	61.9
C6, C9	39.5
C7, C8	25.8

Infrared (IR) Spectroscopy

Infrared spectroscopy is employed to identify the functional groups present in a molecule. For **Spiro[4.4]nona-2,7-diene**, the IR spectrum is expected to be characterized by absorptions corresponding to C-H bonds of the alkene and alkane moieties. An FTIR spectrum for **Spiro[4.4]nona-2,7-diene** is available on SpectraBase.^[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, aiding in its identification. While specific mass spectral data for **Spiro[4.4]nona-2,7-diene** is not readily available in the public domain, analysis of related compounds such as Spiro[4.4]nonane-1,6-dione can offer insights into potential fragmentation pathways.^[4]

Experimental Protocols

The following sections detail generalized experimental procedures for acquiring the spectroscopic data discussed above. These protocols are broadly applicable to the characterization of spirocyclic hydrocarbons.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

Materials:

- **Spiro[4.4]nona-2,7-diene** sample

- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- NMR tubes (5 mm)
- Pipettes
- Vortex mixer

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the **Spiro[4.4]nona-2,7-diene** sample and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3) in a clean vial.
- Homogenization: Gently vortex the solution to ensure the sample is fully dissolved and the solution is homogeneous.
- Transfer to NMR Tube: Using a pipette, carefully transfer the solution into a clean, dry 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer's spinner turbine and insert it into the magnet.
- Locking and Shimming: Lock the spectrometer on the deuterium signal of the solvent. Perform shimming to optimize the homogeneity of the magnetic field.
- Acquisition of ^1H NMR Spectrum:
 - Set the appropriate spectral width and acquisition time.
 - Acquire the free induction decay (FID).
 - Apply Fourier transformation, phase correction, and baseline correction to the FID to obtain the ^1H NMR spectrum.
 - Integrate the signals and reference the spectrum (e.g., to the residual solvent peak).
- Acquisition of ^{13}C NMR Spectrum:

- Set the appropriate spectral width and acquisition time for ^{13}C detection.
- Use a proton-decoupled pulse sequence to obtain a spectrum with singlet signals for each unique carbon.
- Apply Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum (e.g., to the solvent peak).

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **Spiro[4.4]nona-2,7-diene**.

Materials:

- **Spiro[4.4]nona-2,7-diene** sample
- Infrared-transparent salt plates (e.g., NaCl or KBr)
- Volatile solvent (e.g., dichloromethane)
- Pipette

Procedure (Thin Film Method for a Liquid Sample):

- **Sample Preparation:** Place a small drop of the liquid **Spiro[4.4]nona-2,7-diene** sample onto a clean, dry salt plate.
- **Film Formation:** Place a second salt plate on top of the first to spread the liquid into a thin, uniform film.
- **Instrument Setup:** Place the salt plate assembly in the sample holder of the FTIR spectrometer.
- **Background Spectrum:** Acquire a background spectrum of the empty sample compartment to subtract any atmospheric and instrumental interferences.
- **Sample Spectrum Acquisition:** Acquire the infrared spectrum of the sample, typically over a range of 4000 to 400 cm^{-1} .

- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of **Spiro[4.4]nona-2,7-diene**.

Materials:

- **Spiro[4.4]nona-2,7-diene** sample
- High-purity volatile solvent (e.g., hexane or dichloromethane)
- GC vials with septa
- Microsyringe

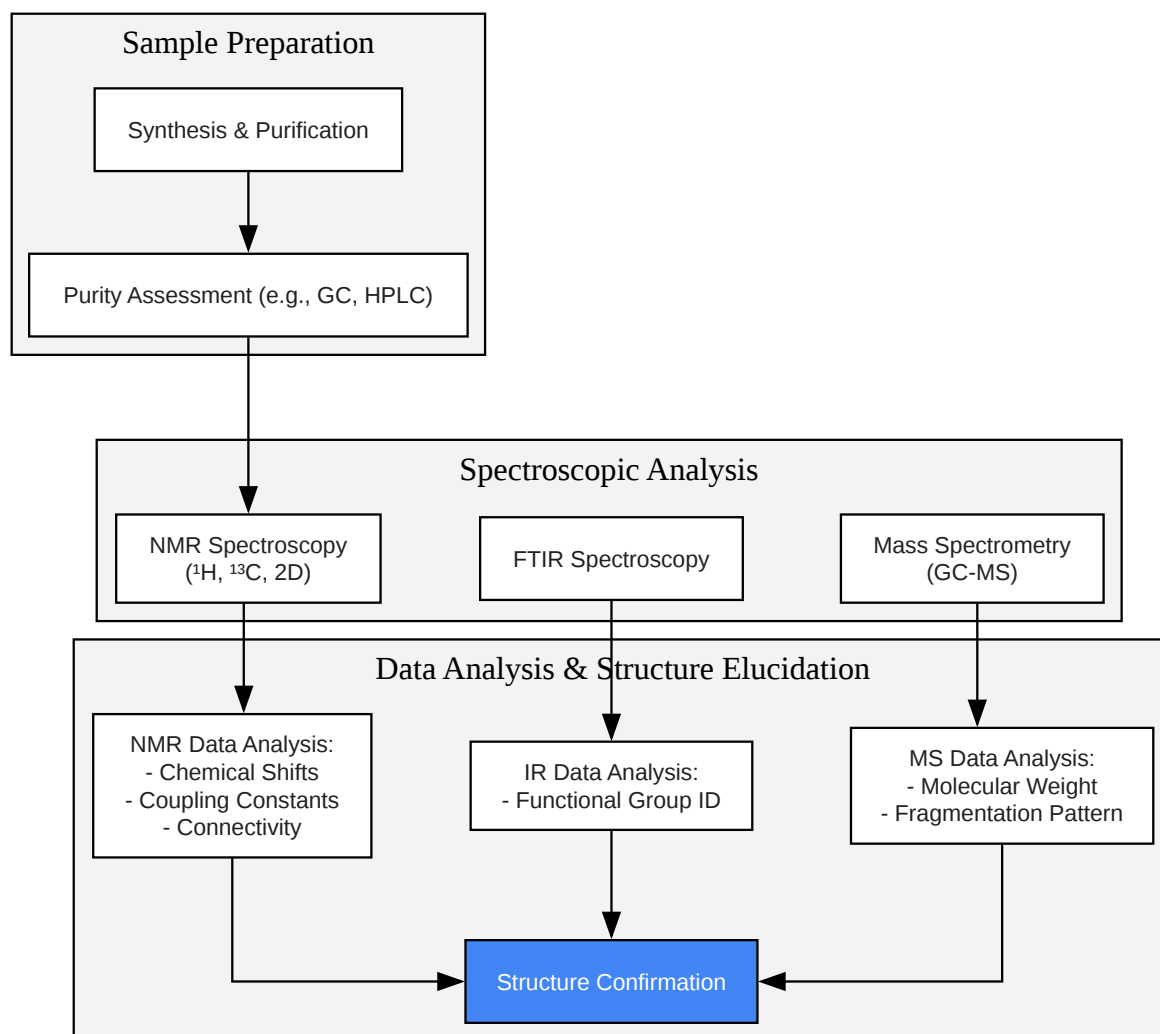
Procedure:

- **Sample Preparation:** Prepare a dilute solution of the **Spiro[4.4]nona-2,7-diene** sample in a suitable volatile solvent (e.g., 1 mg/mL in hexane).
- **Instrument Setup:**
 - Equip the gas chromatograph with a suitable capillary column (e.g., a nonpolar column like DB-5ms).
 - Set the appropriate temperature program for the GC oven to ensure separation of the analyte from any impurities.
 - Set the mass spectrometer to scan over a relevant mass range (e.g., m/z 35-300).
 - Use a standard electron ionization (EI) energy of 70 eV.
- **Injection:** Inject a small volume (e.g., 1 µL) of the prepared sample solution into the GC inlet using a microsyringe.

- **Chromatographic Separation:** The sample is vaporized and carried by an inert gas through the GC column, where separation occurs based on boiling point and polarity.
- **Mass Analysis:** As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass analyzer separates the resulting ions based on their mass-to-charge ratio.
- **Data Analysis:** Analyze the resulting total ion chromatogram (TIC) to identify the peak corresponding to **Spiro[4.4]nona-2,7-diene**. Examine the mass spectrum of this peak to determine the molecular ion and the fragmentation pattern.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the comprehensive spectroscopic characterization of a novel spiro compound like **Spiro[4.4]nona-2,7-diene**.



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Caption: Generalized workflow for the spectroscopic characterization of a spiro compound.

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